

N-Acetylguanidine storage and handling best practices

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Compound of Interest

Compound Name: *N*-carbamimidoylacetamide

Cat. No.: B1329396

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Technical Support Center: N-Acetylguanidine

This technical support center provides researchers, scientists, and drug development professionals with essential information on the storage and handling of N-Acetylguanidine.

Frequently Asked Questions (FAQs)

1. What are the optimal storage conditions for N-Acetylguanidine?

N-Acetylguanidine should be stored in a cool, dry, and dark place.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is important to keep the container tightly sealed to prevent moisture absorption, as the compound can be hygroscopic. The recommended storage temperature is room temperature.[\[2\]](#)[\[3\]](#)[\[4\]](#)

2. What are the general handling precautions for N-Acetylguanidine?

When handling N-Acetylguanidine, it is crucial to use personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[\[1\]](#) Work should be conducted in a well-ventilated area or outdoors to avoid inhalation of dust or fumes.[\[1\]](#) After handling, wash hands and any exposed skin thoroughly.[\[1\]](#) Do not eat, drink, or smoke when using this product.[\[5\]](#)

3. What should I do in case of accidental exposure to N-Acetylguanidine?

- If inhaled: Move the person to fresh air and keep them comfortable for breathing. If you feel unwell, call a poison center or doctor.[\[1\]](#)

- If on skin: Wash the affected area with plenty of water.[\[1\]](#) If skin irritation occurs, seek medical advice.[\[1\]](#) Contaminated clothing should be removed and washed before reuse.[\[1\]](#)
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing.[\[1\]](#) If eye irritation persists, get medical attention.[\[1\]](#)
- If swallowed: Rinse the mouth with water. Do NOT induce vomiting. If feeling unwell, consult a doctor.[\[5\]](#)

4. What are the known incompatibilities of N-Acetylguanidine?

N-Acetylguanidine is incompatible with strong oxidizing agents, strong acids, bases, and reducing agents.[\[5\]](#) Contact with these substances should be avoided to prevent hazardous reactions.

Troubleshooting Guide

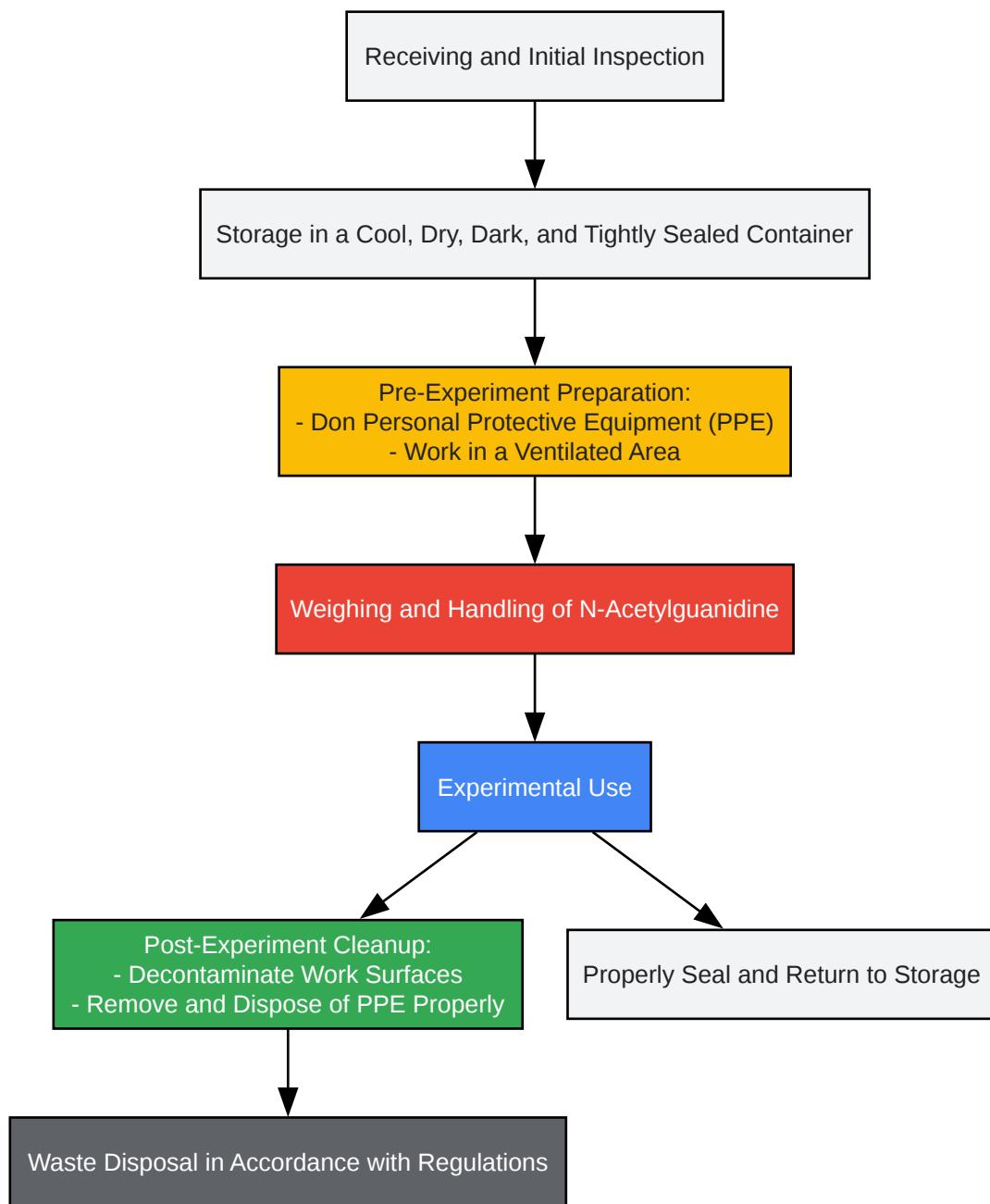
Issue	Possible Cause	Recommended Action
Compound has clumped or appears moist	Improper storage, exposure to moisture (hygroscopic nature)	Ensure the container is always tightly sealed immediately after use. Store in a desiccator if working in a humid environment.
Skin or eye irritation after handling	Direct contact with the compound	Always wear appropriate PPE, including gloves and safety goggles. In case of contact, follow the first-aid measures outlined in the FAQ section. [1]
Respiratory irritation	Inhalation of dust particles	Work in a well-ventilated area or use a fume hood. Avoid actions that generate dust. If irritation occurs, move to fresh air. [1]

Physicochemical Properties of N-Acetylguanidine

Property	Value
Appearance	White to off-white powder/crystalline solid[1][6] [7]
Molecular Formula	C3H7N3O[1][2][5]
Molecular Weight	101.11 g/mol [2][5]
Melting Point	181-183 °C[2][5]
pKa	8.23 (+1) at 25°C[1][3]
Solubility	Soluble in water[1]

Experimental Workflow

The following diagram outlines the general workflow for safely handling N-Acetylguanidine in a laboratory setting.



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Safe Handling Workflow for N-Acetylguanidine

Disclaimer: This information is intended for guidance and is not a substitute for a comprehensive safety data sheet (SDS) or institutional safety protocols. Always consult the SDS and follow your organization's safety guidelines when handling any chemical.

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